

Application Note: Protocol for Team-Based Design of Pharmaceutical Facilities Using Modumate

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Compound of Interest

Compound Name: *Modumate*

Cat. No.: *B13388550*

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Abstract

The design and construction of specialized facilities for research, development, and manufacturing in the pharmaceutical sector demand a high degree of precision, collaboration, and regulatory compliance.[1][2] This document outlines a standardized protocol for team-based design collaboration using **Modumate**, a 3D building design software.[3] The protocol is intended for multidisciplinary teams of researchers, scientists, and drug development professionals involved in facility design. It provides a structured workflow to enhance communication, ensure data integrity through robust version control, and streamline the design process from conception to finalization. By implementing this protocol, teams can mitigate errors, improve efficiency, and ensure that the resulting facility design accurately reflects complex scientific and operational requirements.

Introduction

The development of pharmaceutical and life sciences facilities, such as laboratories, cleanrooms, and manufacturing plants, involves navigating complex spatial, operational, and safety requirements.[1][2] Traditional design processes can be fragmented, leading to communication gaps between scientific stakeholders and design professionals, which may result in costly rework and delays.[4] Building Information Modeling (BIM) methodologies and collaborative software like **Modumate** offer a solution by creating a centralized, 3D model that serves as a single source of truth for the project.[5][6] **Modumate's** multiplayer, web-based

platform is particularly suited for this environment, allowing real-time collaboration among geographically dispersed teams.[3]

This protocol provides a detailed methodology for leveraging **Modumate** in a team-based setting. It establishes clear roles, defines a phased design workflow, and specifies procedures for data management to ensure a seamless and efficient design lifecycle. The objective is to create a flexible and compliant facility design that supports the intricate processes of drug discovery and development.[7]

Materials & Equipment

- Software:
 - **Modumate** (Latest Version)
 - Cloud Storage Solution (e.g., Google Drive, Dropbox Business)
 - Communication Platform (e.g., Slack, Microsoft Teams)[8]
 - Project Management Tool (e.g., Asana, Trello)[8]
- Hardware:
 - Workstation computer meeting **Modumate**'s recommended specifications.
 - Reliable high-speed internet connection.

Personnel Roles and Responsibilities

Effective collaboration hinges on clearly defined roles.[5] Each team member must understand their specific responsibilities within the design process.

Role	Primary Responsibilities	Key Modumate Actions	Project Allocation (Illustrative)
Project Lead	Overall project oversight, final design approval, stakeholder communication.	Review models, manage permissions, initiate formal reviews.	15%
Lead Scientist / Researcher	Defines laboratory workflows, equipment needs, and scientific requirements.	Annotate model with equipment specs, review layouts for workflow efficiency.	25%
Facility Architect / Designer	Translates scientific needs into architectural plans, ensures building code compliance.	Primary model authoring, creating building shells, interior layouts, and massing graphs. ^[9]	35%
MEP Engineer	Designs mechanical, electrical, and plumbing systems, including specialized systems (e.g., HVAC for cleanrooms).	Model MEP systems, perform clash detection, validate system requirements.	15%
Safety Officer (EHS)	Ensures design complies with environmental, health, and safety regulations.	Review and annotate safety features (e.g., emergency exits, fume hoods).	10%

Experimental Protocol: The Collaborative Design Workflow

This protocol is divided into four distinct phases, each with specific objectives, tasks, and collaborative checkpoints.

Phase 1: Project Initialization and Requirement Definition

- 1.1 Project Kick-off: The Project Lead initiates the project, inviting all team members to the shared project management and communication platforms.
- 1.2 Centralized Folder Setup: Establish a standardized folder structure in the designated cloud storage solution.[10]
- 1.3 Requirement Gathering: The Lead Scientist and Facility Designer collaborate to document all scientific and operational requirements (e.g., room adjacencies, equipment specifications, workflow paths).
- 1.4 **Modumate** Project Setup: The Facility Designer creates the initial **Modumate** project file, saving it to the central repository using the established naming convention (e.g., ProjectName_Phase1_Concept_v1.0).[10]

Phase 2: Conceptual Design

- 2.1 Initial Massing and Layout: The Facility Designer creates the basic building layout in **Modumate**, focusing on spatial relationships and workflows defined in Phase 1. The "Groups" feature can be used to organize different floors or functional zones.[9]
- 2.2 Real-Time Collaborative Session: The team conducts a live "multiplayer" session in **Modumate**. [3][11]
 - The Lead Scientist virtually walks through the space to validate workflows.
 - The MEP Engineer identifies preliminary routes for major systems.
 - The Safety Officer flags potential safety and compliance issues.
- 2.3 Iteration and Refinement: Based on feedback, the Facility Designer iterates on the conceptual model. Versions are saved incrementally (e.g., v1.1, v1.2).

Phase 3: Detailed Design and Data Integration

- 3.1 Detailed Modeling: The Facility Designer and MEP Engineer develop their respective parts of the model to a higher level of detail.
- 3.2 Data Exchange and Interoperability: If external tools are used for specialized analysis, teams must use standardized data exchange formats like IFC to import and export data, ensuring model integrity.[12][13]
- 3.3 Asynchronous Review: Team members use the communication platform to provide continuous, asynchronous feedback. Screenshots and direct links to the **Modumate** model are used to clarify comments.
- 3.4 Version Control Protocol: A strict check-in/check-out process or clear communication is essential when major changes are made to prevent conflicts. A new "major" version (e.g., v2.0) is created upon completion of the detailed design phase.

Phase 4: Final Review and Handoff

- 4.1 Final Design Review: A formal review meeting is conducted. The Facility Designer presents the final model, and all stakeholders provide their final approval.
- 4.2 Documentation Generation: **Modumate** is used to automate the generation of 2D drawings, plans, and sections from the 3D model.[3][11]
- 4.3 Project Archiving: The final, approved **Modumate** model and all associated documentation are archived in a read-only format in the central repository.

Data Management and Version Control

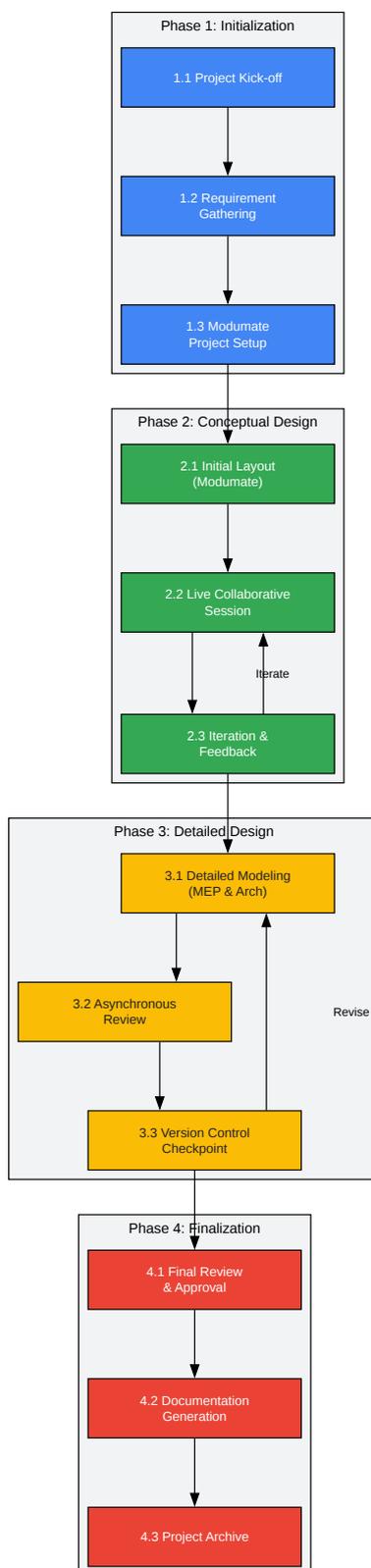
A systematic approach to version control is critical to avoid errors and data loss.[4] This protocol advocates for a clear and consistent file naming convention.

Strategy	Description	Pros	Cons
Manual Versioning (Standard)	Files are named with version numbers (e.g., Project-A_Phase-2_v1.2.mdm). A changelog is maintained manually.	Simple to implement, no special software needed.	Prone to human error, difficult to track specific changes.
Cloud Storage Version History	Utilizes the built-in version history of platforms like Google Drive or Dropbox.	Automatic backups, can restore previous versions easily.	May lack detailed change logs specific to design elements.
Common Data Environment (CDE)	A centralized repository that automates versioning, tracks changes, and manages access. ^[5]	High data integrity, single source of truth, robust access control. ^[14]	Higher initial setup cost and training requirement.

For most projects, a combination of Manual Versioning for clarity and Cloud Storage Version History for backup is recommended.

Visualized Workflows and Pathways

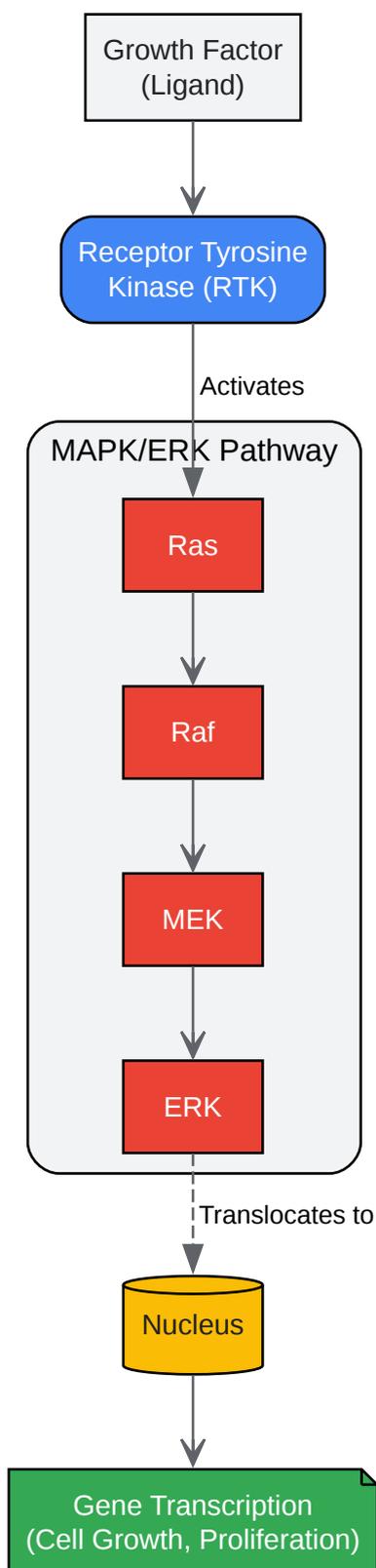
Diagrams provide a clear visual reference for complex processes and relationships.



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Caption: A flowchart of the four-phase collaborative design workflow.

To illustrate the complex systems that drug development professionals manage, the following diagram shows a simplified signaling pathway. The clarity required to map such biological processes is analogous to the clarity needed in facility design to ensure workflows are logical and efficient.



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Caption: Simplified MAPK/ERK signaling pathway, an example of a critical drug development target.

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